

# N-Chloroacetyl-DL-alanine melting point and physical state

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## Compound of Interest

Compound Name: *N-Chloroacetyl-DL-alanine*

Cat. No.: B3150577

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## An In-depth Technical Guide to N-Chloroacetyl-DL-alanine

This technical guide provides comprehensive information on the physicochemical properties and relevant experimental methodologies for **N-Chloroacetyl-DL-alanine**, an important alanine derivative used in peptide synthesis and as an intermediate in the development of pharmaceutical compounds.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

**N-Chloroacetyl-DL-alanine** is a white to almost white solid, appearing as a powder or crystalline substance at room temperature (20°C).<sup>[3][4]</sup> It is recognized for its role as a key intermediate in the production of modified amino acids.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **N-Chloroacetyl-DL-alanine**.

Property	Value	Reference
Melting Point	124.0 to 127.0 °C (125 °C referenced)	[3][4][5]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> ClNO <sub>3</sub>	[3][6]
Molecular Weight	165.57 g/mol	[3]
Purity	>98.0% (by Neutralization Titration)	[4]
CAS Registry Number	1190-32-5	[3]

## Experimental Protocols

Detailed methodologies are crucial for the accurate synthesis, purification, and characterization of **N-Chloroacetyl-DL-alanine**. The following sections describe a generalized protocol for its synthesis via N-acylation and a standard method for melting point determination.

### Synthesis of N-Chloroacetyl-DL-alanine

The synthesis of N-acyl-alanine derivatives typically involves the acylation of the amino group of DL-alanine. A common approach is a modified Schotten-Baumann reaction, which is effective for the N-acylation of amino acids.[7] The following is a generalized protocol that can be adapted for the synthesis of **N-Chloroacetyl-DL-alanine**.

Materials:

- DL-Alanine
- Chloroacetyl chloride
- Sodium hydroxide (or another suitable base like triethylamine)
- Dichloromethane (DCM) or another suitable solvent
- Hydrochloric acid

- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, dropping funnel, ice bath)

#### Procedure:

- **Dissolution:** DL-alanine (1.0 equivalent) is dissolved in an aqueous solution of sodium hydroxide or suspended in a solvent like DCM.
- **Cooling:** The mixture is cooled in an ice bath to 0-5°C to control the exothermic reaction.
- **Acylation:** Chloroacetyl chloride (1.1 equivalents) is added dropwise to the cooled solution while stirring vigorously. The temperature and pH (if aqueous) are carefully maintained.
- **Reaction:** The reaction is allowed to warm to room temperature and stirred for several hours (typically 12-18) until completion.<sup>[8]</sup> Reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is acidified with hydrochloric acid to precipitate the **N-Chloroacetyl-DL-alanine** product.
- **Purification:** The crude product is isolated by filtration, washed with cold water, and can be further purified by recrystallization from a suitable solvent system to achieve high purity.

## Melting Point Determination

The melting point is a critical parameter for assessing the purity of a crystalline solid.

#### Apparatus:

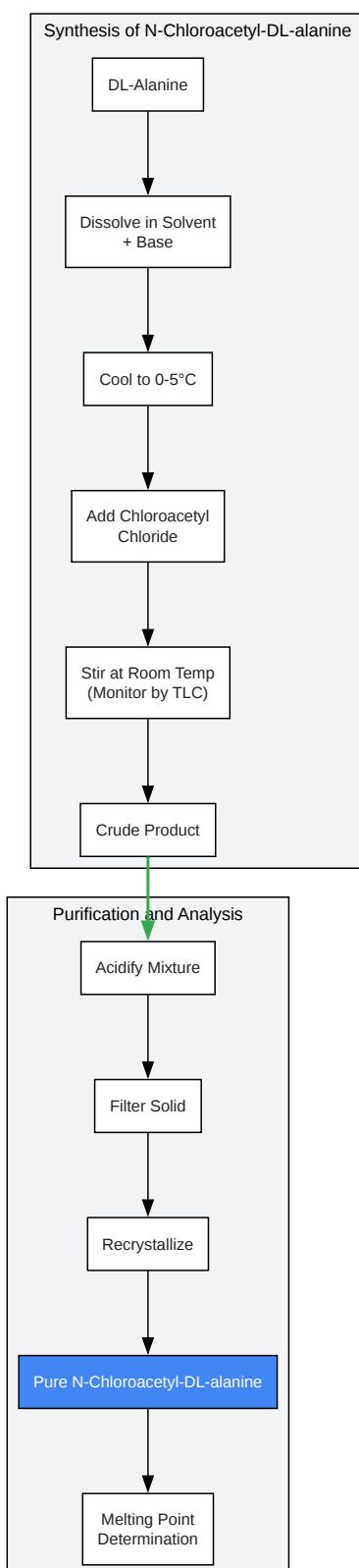
- Melting point apparatus (digital or oil bath)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small amount of the dry, purified **N-Chloroacetyl-DL-alanine** is finely powdered using a mortar and pestle.
- **Capillary Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature about 15-20°C below the expected melting point (125°C). Then, the heating rate is reduced to 1-2°C per minute to allow for accurate observation.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. A sharp melting range (e.g., 1-2°C) is indicative of high purity.

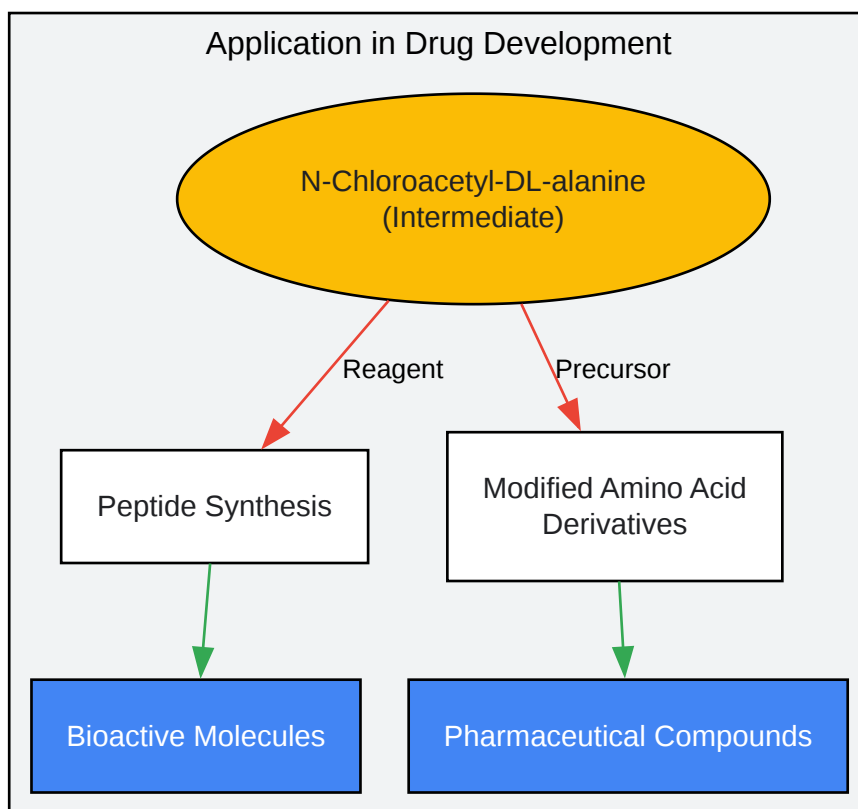
## Workflow and Pathway Diagrams

To visualize the experimental and logical flow, the following diagrams are provided in DOT language.



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Caption: Workflow for the synthesis and purification of **N-Chloroacetyl-DL-alanine**.



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